

Commercial Availability and Technical Guide for Boc-L-beta-homotyrosine(OBzl)

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Compound of Interest

Compound Name: Boc-L-beta-homotyrosine(OBzl)

Cat. No.: B558351

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-L-beta-homotyrosine(OBzl), a derivative of the non-proteinogenic amino acid beta-homotyrosine, is a valuable building block in the fields of peptide synthesis and drug discovery. The presence of the tert-butyloxycarbonyl (Boc) protecting group on the amino terminus and the benzyl (Bzl) group on the side-chain hydroxyl function allows for its strategic incorporation into peptide sequences. This modification can impart unique conformational constraints, enhance metabolic stability, and modulate the biological activity of the resulting peptides. This guide provides a comprehensive overview of the commercial availability of **Boc-L-beta-homotyrosine(OBzl)**, its key physicochemical properties, and a detailed protocol for its application in solid-phase peptide synthesis.

Commercial Suppliers and Availability

Boc-L-beta-homotyrosine(OBzl) is available from several specialized chemical suppliers. The purity and available quantities can vary, impacting its application in sensitive research and development projects. Below is a summary of known suppliers and their offerings.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
Chem-Impex	Boc-O-benzyl-L- β -homotyrosine	126825-16-9	$\geq 99\%$ (HPLC, Chiral purity)[1]	250MG, 1G, 5G[1]	\$93.14 (250MG), \$197.00 (1G), \$821.43 (5G) [1]
Anaspec	Boc-O-benzyl-L-beta-homotyrosine	126825-16-9	-	250 mg	-
Aapptec	Boc-beta-HTyr(Bzl)-OH	126825-16-9	-	-	-
Hangzhou Leap Chem Co., Ltd.	Boc-L-beta-homotyrosine (obzl)	126825-16-9	-	-	-
ChemicalBook	BOC-L-BETA-HOMOTYROSINE(OBZL)	126825-16-9	$\geq 97.0\%$ (HPLC)	1G	₹50531.1 (approx. \$605 USD)[2]
ChemPep	Boc-Homo-Tyrosine	-	-	25g	\$1,669.00[3]

Physicochemical and Specification Data

A thorough understanding of the physicochemical properties of **Boc-L-beta-homotyrosine(OBzl)** is crucial for its proper handling, storage, and use in synthesis.

Property	Value
Molecular Formula	C ₂₂ H ₂₇ NO ₅ [1]
Molecular Weight	385.46 g/mol [1]
CAS Number	126825-16-9[1]
Appearance	White powder[1]
Purity	≥ 99% (HPLC, Chiral purity)[1]
Melting Point	148-150°C[2]
Storage Conditions	Sealed in dry, 2-8°C[1][2]
Synonyms	Boc-L-β-HomoTyr(Bzl)-OH, N-beta-(t-Butyloxycarbonyl)-O-benzyl-L-homotyrosine[1][2]

Experimental Protocols

While a specific synthesis protocol for **Boc-L-beta-homotyrosine(OBzl)** is not readily available in the public domain, its incorporation into a peptide sequence can be achieved using standard Boc-based solid-phase peptide synthesis (SPPS) protocols. The following is a representative methodology for the manual incorporation of this unnatural amino acid.

Protocol: Incorporation of **Boc-L-beta-homotyrosine(OBzl)** using Manual Boc-SPPS

1. Resin Swelling and Preparation:

- Place the desired amount of a suitable resin (e.g., Merrifield or PAM resin) in a reaction vessel.
- Swell the resin in dichloromethane (DCM) for 1-2 hours.
- Wash the resin with DCM (3x) and then with N,N-dimethylformamide (DMF) (3x).

2. Boc Deprotection:

- Treat the resin with a solution of 25-50% trifluoroacetic acid (TFA) in DCM for 30 minutes to remove the Boc protecting group from the N-terminus of the growing peptide chain.
- Drain the TFA solution and wash the resin thoroughly with DCM (3x), isopropanol (1x), and DMF (3x).

3. Neutralization:

- Neutralize the resulting trifluoroacetate salt by treating the resin with a 10% solution of diisopropylethylamine (DIEA) in DMF for 10 minutes.
- Wash the resin with DMF (3x) and DCM (3x).

4. Coupling of **Boc-L-beta-homotyrosine(OBzl)**:

- In a separate vial, dissolve **Boc-L-beta-homotyrosine(OBzl)** (3 equivalents relative to the resin loading) and a coupling agent such as HBTU (2.9 equivalents) in DMF.
- Add DIEA (6 equivalents) to the amino acid solution to activate it.
- Add the activated amino acid solution to the resin.
- Allow the coupling reaction to proceed for 2-4 hours at room temperature with gentle agitation.
- Monitor the reaction for completion using a qualitative test such as the ninhydrin (Kaiser) test. A negative result (yellow beads) indicates a complete reaction.

5. Capping (Optional):

- If the coupling is incomplete, cap any unreacted amino groups by treating the resin with a solution of acetic anhydride and DIEA in DMF.

6. Washing:

- After complete coupling, wash the resin thoroughly with DMF (3x) and DCM (3x).

This cycle of deprotection, neutralization, coupling, and washing is repeated for each subsequent amino acid in the desired peptide sequence.

7. Cleavage and Final Deprotection:

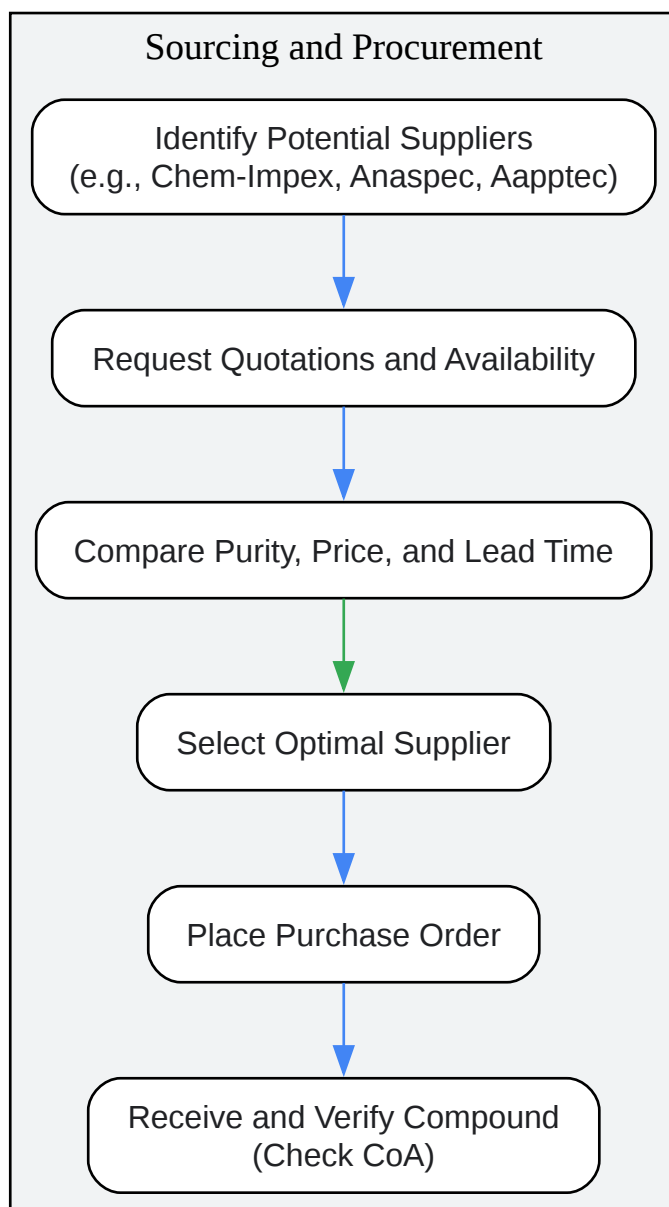
- Once the peptide synthesis is complete, the peptide is cleaved from the resin, and the side-chain protecting groups (including the benzyl group from the homotyrosine residue) are removed simultaneously. This is typically achieved by treating the resin-bound peptide with a strong acid cocktail, most commonly anhydrous hydrogen fluoride (HF).
- Caution: HF is extremely hazardous and requires specialized equipment and safety precautions.
- The cleavage cocktail typically contains scavengers such as anisole or cresol to prevent side reactions.
- After cleavage, the crude peptide is precipitated with cold diethyl ether, collected by centrifugation, and lyophilized.

8. Purification:

- The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).
- The identity and purity of the final peptide are confirmed by analytical techniques such as mass spectrometry and analytical HPLC.

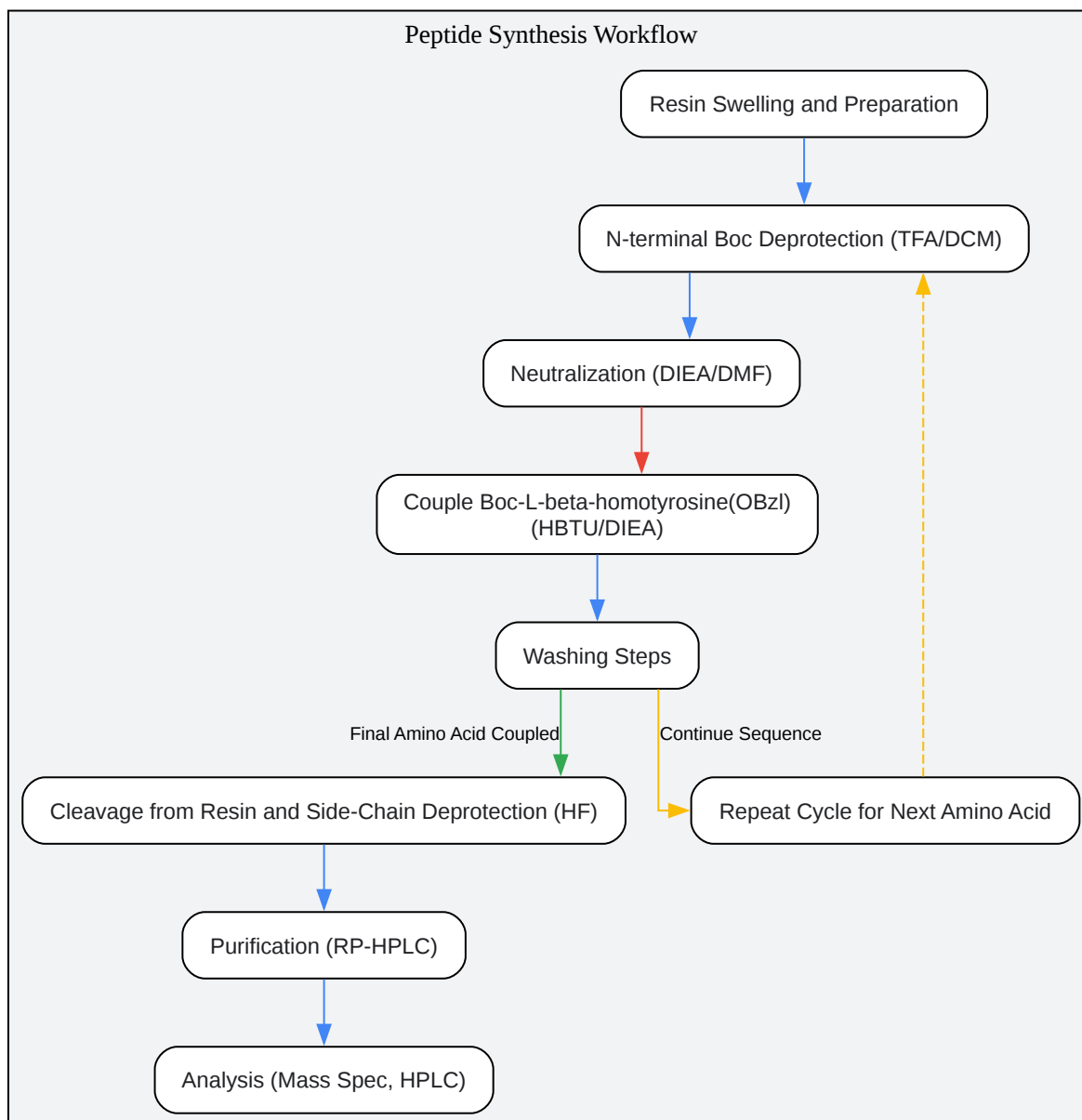
Visualizations

The following diagrams illustrate the logical workflow for sourcing and utilizing **Boc-L-beta-homotyrosine(OBzl)** in a research setting.



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Caption: Workflow for sourcing **Boc-L-beta-homotyrosine(OBzl)**.



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Caption: Experimental workflow for peptide synthesis.

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